

Application Notes: A Guide to Utilizing KDM4C-IN-1 in Cellular Assays

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Compound of Interest

Compound Name: *KDM4C-IN-1*

Cat. No.: *B10854823*

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Introduction

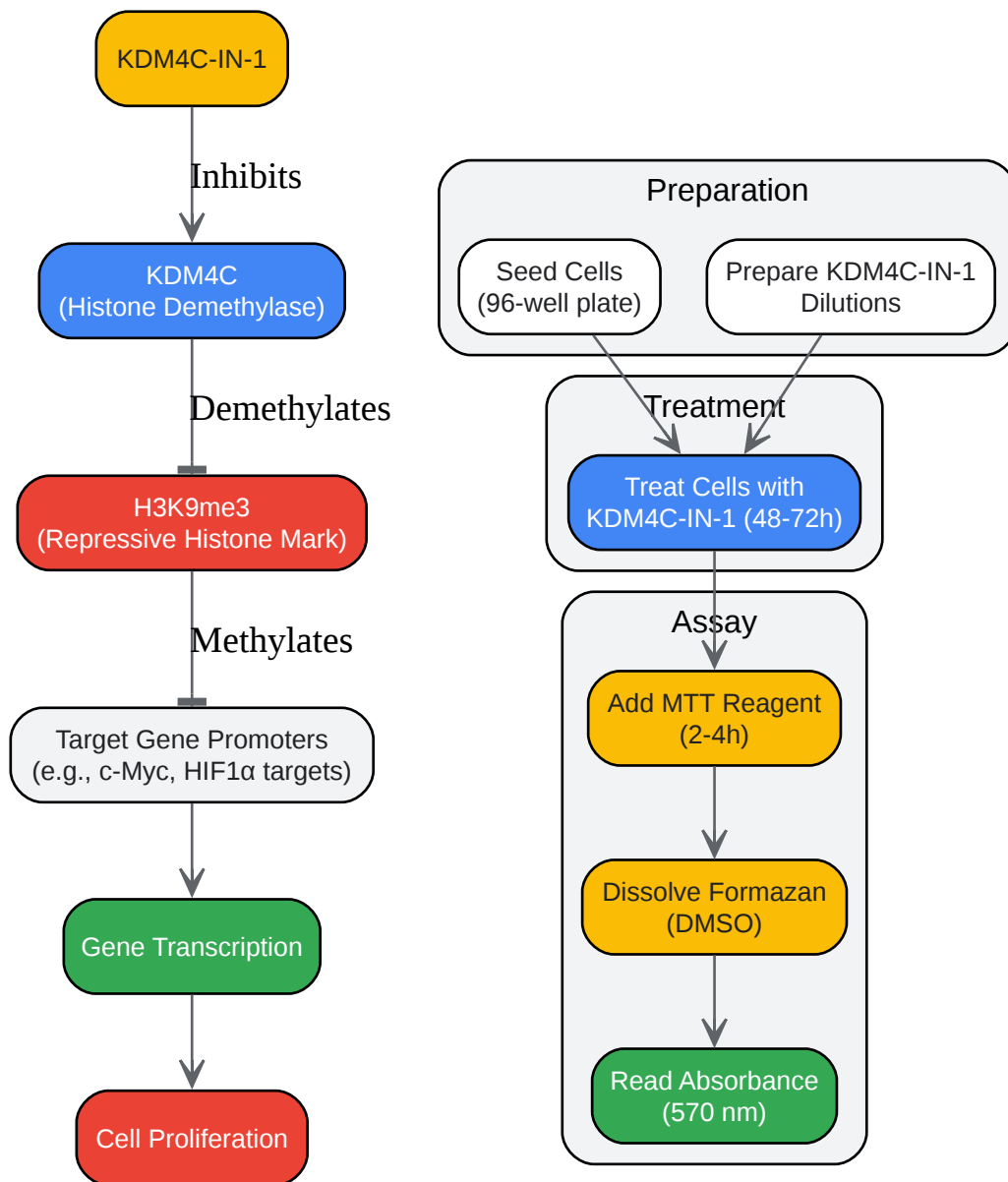
KDM4C-IN-1 is a potent and cell-permeable inhibitor of Lysine Demethylase 4C (KDM4C), an enzyme frequently implicated in oncogenesis through its role in epigenetic regulation.[1][2] KDM4C, a member of the JmjC domain-containing histone demethylase family, primarily removes methyl groups from histone H3 at lysine 9 (H3K9me3/me2) and lysine 36 (H3K36me3/me2), leading to transcriptional activation of target genes.[3][4] Dysregulation of KDM4C activity has been linked to various cancers, making it a compelling target for therapeutic development. These application notes provide detailed protocols for utilizing **KDM4C-IN-1** in cell-based assays to investigate its biological effects.

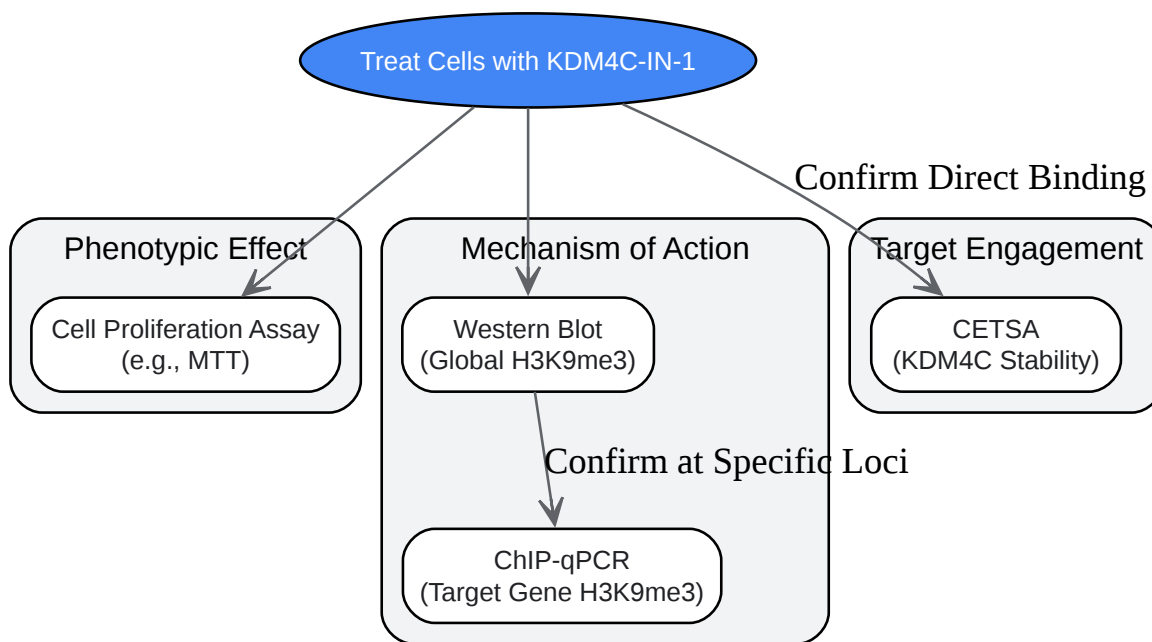
Mechanism of Action

KDM4C-IN-1 exerts its effects by inhibiting the demethylase activity of KDM4C. This leads to an increase in the global levels of histone methylation, particularly H3K9me3, a repressive mark. The accumulation of H3K9me3 at the promoter regions of KDM4C target genes results in the silencing of their expression. Downstream consequences of KDM4C inhibition include the

suppression of cell proliferation and the modulation of key signaling pathways involved in cancer progression.

Signaling Pathway of KDM4C Inhibition





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References

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- [3. KDM4C and ATF4 Cooperate in Transcriptional Control of Amino Acid Metabolism - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/21111111/)
- [4. Natural variation in the histone demethylase, KDM4C, influences expression levels of specific genes including those that affect cell growth - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/21111112/)
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